

Technical Support Center: Ac-rC Phosphoramidite Stability and Water Content

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Compound of Interest

Compound Name: Ac-rC Phosphoramidite

Cat. No.: B15600215

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the impact of water content on the stability of N⁴-Acetyl-5'-O-DMT-2'-O-TBDMS-cytidine-3'-O-(β-cyanoethyl-N,N-diisopropyl) phosphoramidite (**Ac-rC phosphoramidite**). Adherence to these guidelines is critical for ensuring high coupling efficiency and the successful synthesis of high-quality RNA oligonucleotides.

Frequently Asked Questions (FAQs)

Q1: What is the primary cause of **Ac-rC phosphoramidite** degradation?

The primary cause of degradation for **Ac-rC phosphoramidite** is hydrolysis.^[1] Phosphoramidites are extremely sensitive to moisture.^[1] When exposed to even trace amounts of water, the phosphoramidite moiety hydrolyzes, rendering the molecule unable to participate in the coupling reaction during oligonucleotide synthesis. This leads to significantly lower yields and an increase in truncated sequences.^[1]

Q2: What are the recommended storage conditions for **Ac-rC phosphoramidite**?

For long-term storage, **Ac-rC phosphoramidite** should be stored as a dry solid at or below -20°C under an inert atmosphere, such as argon or dry nitrogen.^[1] The vial must be tightly sealed to prevent exposure to moisture and oxygen.^[1] When stored correctly, the solid phosphoramidite can be stable for several months.^[1] Dissolved phosphoramidite in anhydrous

acetonitrile should also be stored at -20°C in a tightly sealed vial, preferably with a septum cap, and used as quickly as possible.[1]

Q3: How does water content affect the performance of **Ac-rC phosphoramidite** in oligonucleotide synthesis?

Elevated water content leads to a decrease in coupling efficiency. This is because water can react with the activated phosphoramidite, competing with the 5'-hydroxyl group of the growing oligonucleotide chain. This results in failed couplings and the generation of truncated sequences. A sudden or gradual drop in coupling efficiency, which can be monitored by the intensity of the trityl cation colorimetric response, is the most common sign of compromised phosphoramidite.[1]

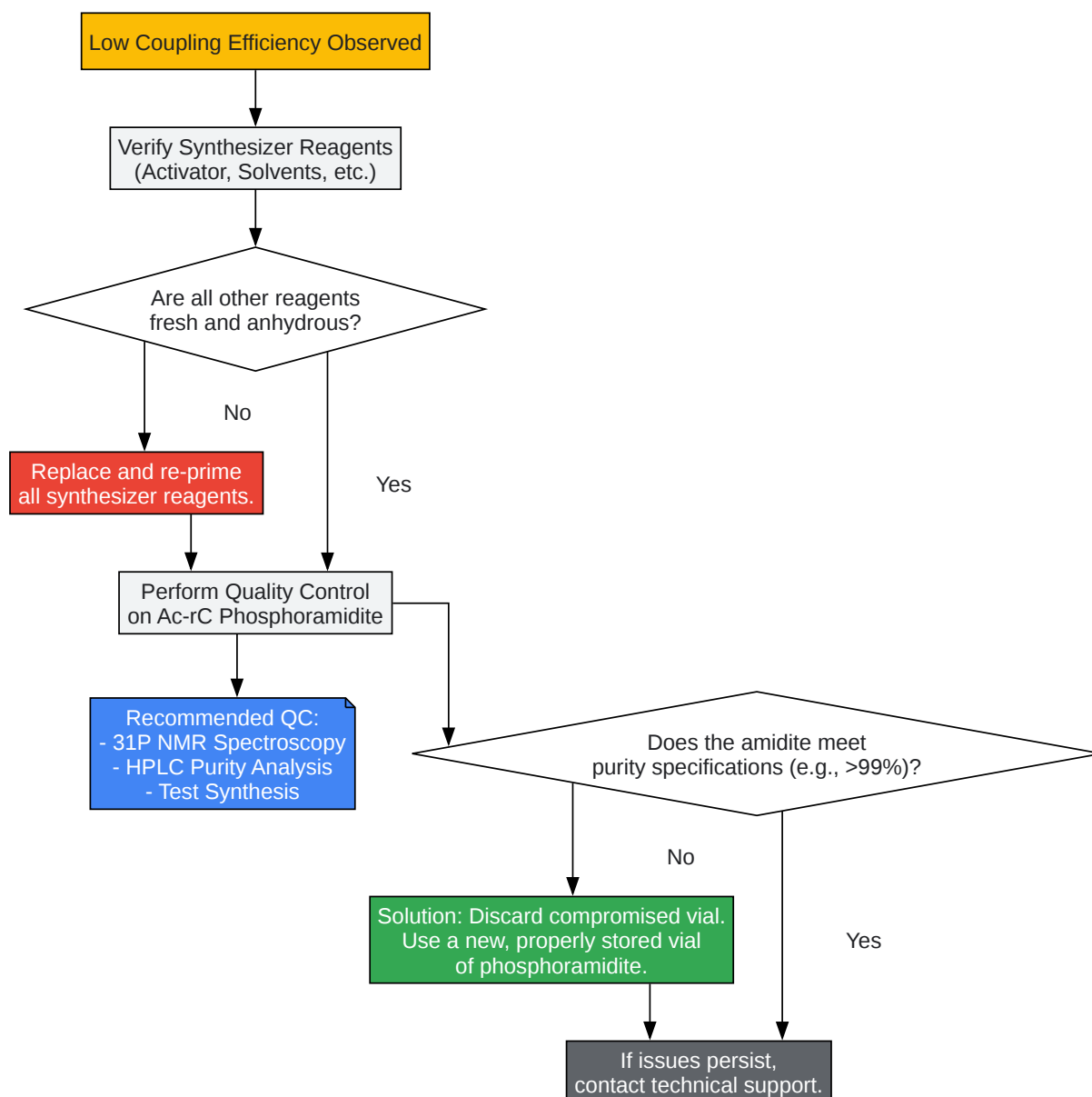
Q4: What is the acceptable water content for **Ac-rC phosphoramidite** and the solvents used for its dissolution?

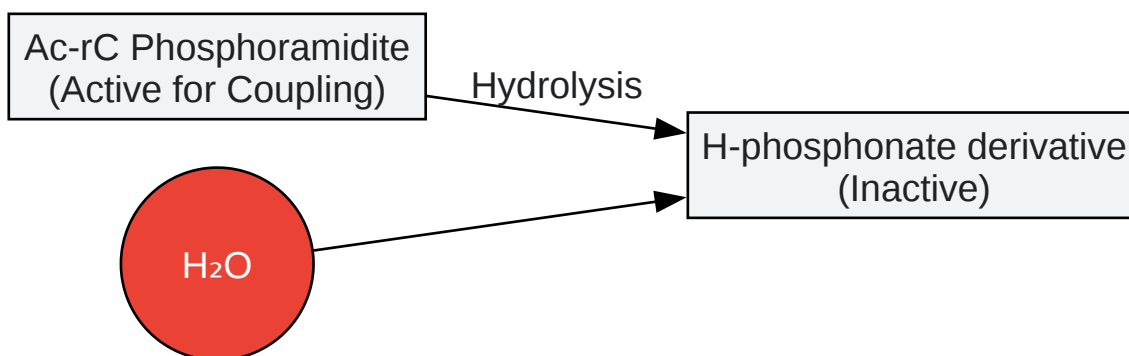
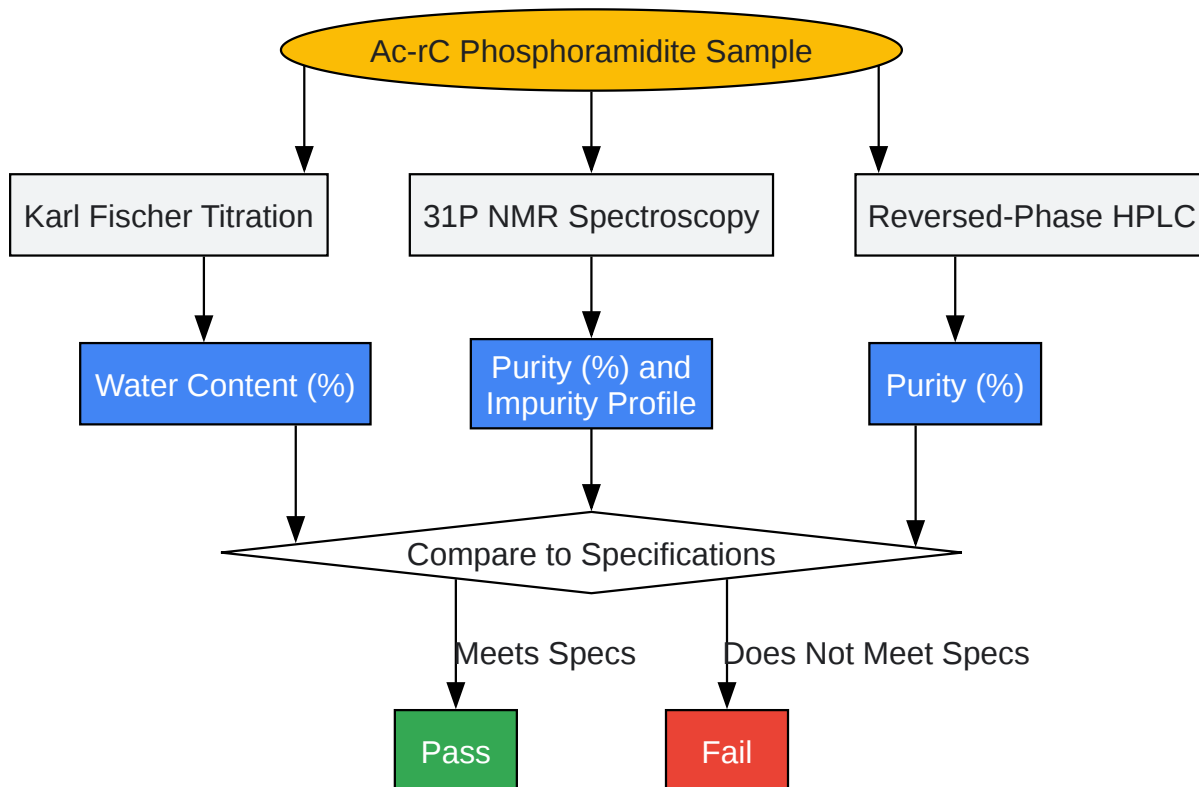
The water content of solid **Ac-rC phosphoramidite** should be minimized, with typical specifications setting the limit at $\leq 0.3\%$. [2][3] The solvent used for dissolution, typically anhydrous acetonitrile, should have a water content of less than 30 ppm, and preferably 10 ppm or less.

Troubleshooting Guide: Low Coupling Efficiency

Low coupling efficiency is the most critical issue arising from phosphoramidite degradation. The following workflow can help diagnose and resolve the problem.

Diagram: Troubleshooting Workflow for Low Coupling Efficiency





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